

Personal protective equipment for handling 2-C-methyl-D-erythritol

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Compound of Interest

Compound Name: 2-C-methyl-D-erythritol

Cat. No.: B031524

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Comprehensive Safety & Handling Guide: 2-C-methyl-D-erythritol

A Senior Application Scientist's Guide to Ensuring Laboratory Safety and Procedural Integrity

This guide provides essential safety protocols and operational procedures for handling **2-C-methyl-D-erythritol** in a research environment. As an intermediate in the non-mevalonate (MEP) pathway for isoprenoid biosynthesis—a pathway found in many pathogens but not in humans—this compound is of significant interest in the development of novel antibacterial and antimalarial drugs.^[1] Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and maintaining the integrity of experimental outcomes.

Hazard Assessment & Chemical Profile

While **2-C-methyl-D-erythritol** is not classified as a hazardous substance under GHS/OSHA standards, it is a combustible material that requires diligent handling as with any laboratory chemical. The primary risks are associated with its physical form—as a fine powder, it has the potential to form explosive dust mixtures in the air, and as with any chemical, inhalation, and contact with skin or eyes should be avoided.

Table 1: Physicochemical Properties of **2-C-methyl-D-erythritol**

Property	Value	Source(s)
Physical State	Viscous liquid (clear, colorless) or Solid (white granules/powder)	[2][3]
CAS Number	58698-37-6	[3]
Molecular Formula	C ₅ H ₁₂ O ₄	[3]
Molecular Weight	136.15 g/mol	[3]
Melting Point	118 - 123 °C (244 - 253 °F)	[2]
Boiling Point	329 - 331 °C (624 - 628 °F)	
Solubility	Soluble in water and methanol	[2][3]

| Storage Temperature| Recommended: -20°C or 2-8°C | |

Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are the most critical barriers against chemical exposure. The causality is simple: preventing contact eliminates the risk of absorption or irritation. A multi-layered approach ensures comprehensive protection.

Table 2: Required PPE for Handling **2-C-methyl-D-erythritol**

Protection Type	Specification	Rationale and Procedural Notes
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Mandatory at all times. Protects against accidental splashes when handling solutions and airborne particles when working with the solid form. [4]
Hand Protection	Impervious gloves (e.g., nitrile).	Prevents direct skin contact. Gloves should be inspected for integrity before use and changed immediately if contaminated. [4]
Body Protection	Long-sleeved lab coat.	Protects skin from accidental spills and contamination. The lab coat should be kept fully fastened.

| Respiratory Protection| NIOSH-approved dust mask or respirator. | Required when handling the solid form outside of a fume hood or when dust generation is likely. This prevents inhalation of airborne particles. Ensure proper fit and consult your institution's safety officer for respirator selection. |

Standard Operating Procedures (SOPs)

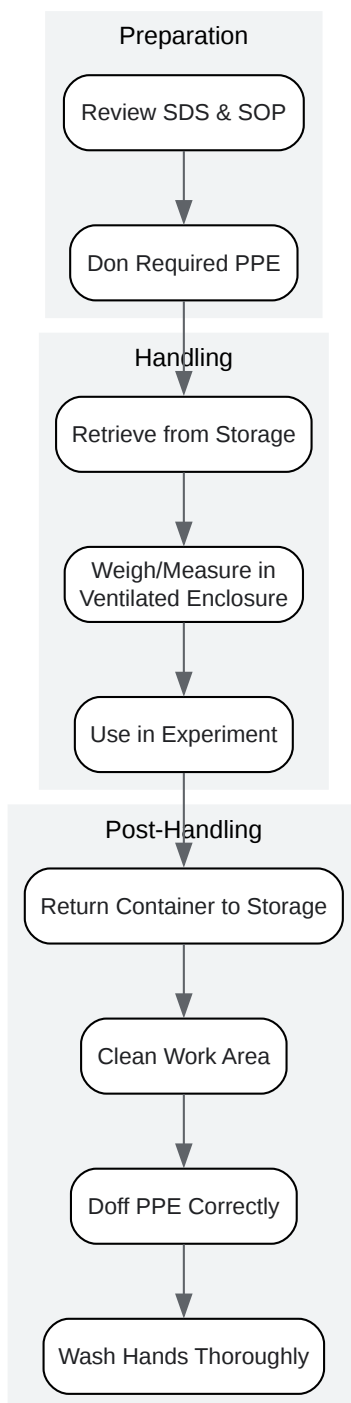
A self-validating protocol relies on consistent, logical steps that minimize risk at every stage. The following workflows are designed to be clear, repeatable, and safe.

Safe Handling and Use

- Preparation: Before handling, review this guide and the Safety Data Sheet (SDS). Ensure a safety shower and eyewash station are accessible.[\[2\]](#)

- **Work Area:** Conduct all manipulations in a well-ventilated area. For weighing the solid powder or any procedure that could generate dust, use a chemical fume hood or a ventilated balance enclosure.^[4]
- **Donning PPE:** Put on all required PPE as specified in Table 2.
- **Retrieval:** Retrieve the chemical from its designated storage location (e.g., -20°C freezer). Allow the container to equilibrate to room temperature before opening to prevent water condensation.
- **Weighing/Measuring:** Handle the container carefully. If weighing the solid, use gentle scooping motions to avoid creating dust clouds.
- **Transfer/Use:** When transferring the chemical or adding it to a solution, aim to minimize splashes or dust.
- **Storage Return:** Securely close the container and wipe it down with a damp cloth to remove any external contamination before returning it to storage.
- **Cleanup:** Clean the work area thoroughly.
- **Doffing PPE:** Remove PPE in the correct order (gloves first), avoiding contact with the contaminated outer surfaces.
- **Hygiene:** Wash hands thoroughly with soap and water after work is complete.

Diagram 1: Safe Handling Workflow for 2-C-methyl-D-erythritol

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Caption: A flowchart illustrating the procedural steps for the safe handling of **2-C-methyl-D-erythritol**.

Storage Requirements

Proper storage is essential for maintaining chemical stability and preventing hazardous situations.

- Container: Keep the container tightly closed to prevent contamination.[2]
- Atmosphere: Store in a dry, well-ventilated place.[2]
- Temperature: Store at the recommended temperature, typically -20°C for long-term stability.
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[2]

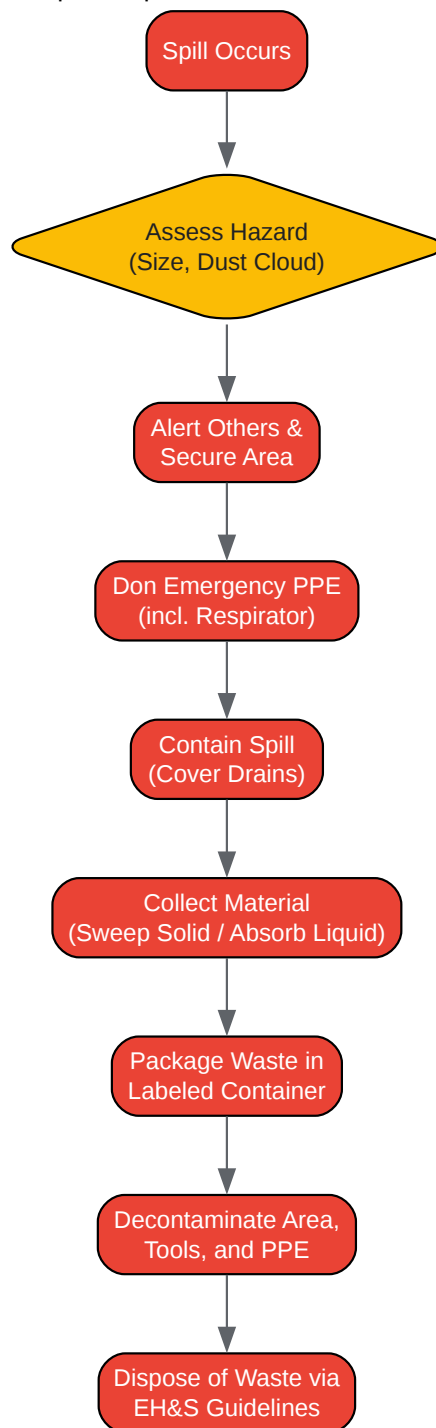
Emergency & Disposal Protocols

Preparedness is key to managing unexpected events safely and effectively.

Spill Response

- Evacuate & Alert: Alert personnel in the immediate area and evacuate if the spill is large or dust is generated.
- Protect Yourself: Don appropriate PPE, including respiratory protection and chemical-resistant gloves.[5]
- Containment: Prevent the spill from entering drains.
- Cleanup (Solid): Gently sweep or shovel the material into a suitable, labeled, and closed container for disposal. Avoid actions that generate dust.[2]
- Cleanup (Liquid/Solution): Absorb with an inert material (e.g., sand, vermiculite) and place in a labeled container for disposal.[6]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of all contaminated materials (including PPE) as chemical waste.

Diagram 2: Spill Response & Decontamination Protocol



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Caption: A workflow for responding to an accidental spill of **2-C-methyl-D-erythritol**.

First Aid Measures

Immediate and correct first aid can significantly mitigate the effects of an exposure.

Table 3: First Aid Quick Reference

Exposure Route	Action	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.	[5]
Skin Contact	Immediately remove contaminated clothing. Rinse skin with plenty of water or shower.	
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.	[6]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water and have the person drink two glasses of water. Consult a doctor if feeling unwell. [\[5\]](#) |

Waste Disposal

Chemical waste disposal is strictly regulated. Never dispose of **2-C-methyl-D-erythritol** or its containers in the standard trash or down the sanitary sewer unless explicitly permitted by your institution's Environmental Health & Safety (EH&S) office.

- **Collect Waste:** Place all waste material (spilled substance, contaminated absorbents, used PPE) into a clearly labeled, sealed, and compatible waste container.
- **Consult Regulations:** Adhere to all local, state, and federal waste disposal regulations.
- **Arrange Pickup:** Contact your institution's EH&S department to arrange for proper disposal. [\[7\]](#)

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